

Verosudil Physicochemical & Handling Data

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Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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The following table summarizes the key data for Verosudil free base (CAS 1414854-42-4) as provided by commercial chemical suppliers for research purposes [1] [2].

Property	Specification
Molecular Formula	C ₁₇ H ₁₇ N ₃ O ₂ S
Molecular Weight	327.40 g/mol
Purity	≥ 99.18%
Storage (Powder)	-20°C (3 years); 4°C (2 years)
Storage (Solution)	-80°C (6 months); -20°C (1 month)
Solubility in DMSO	16.67 mg/mL (50.92 mM)

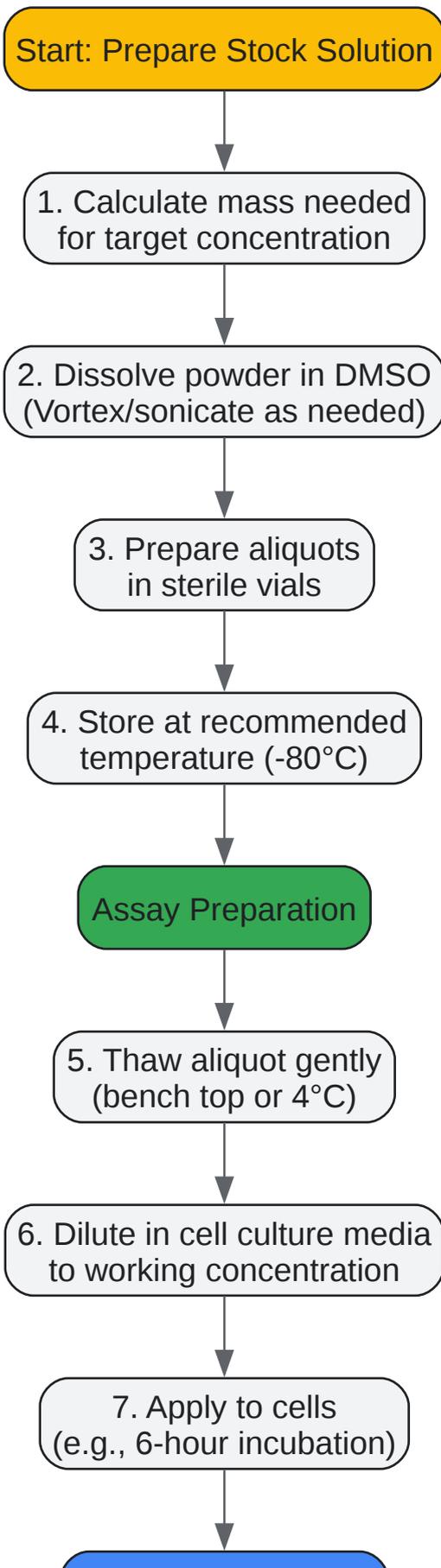
Biological Activity & Experimental Data

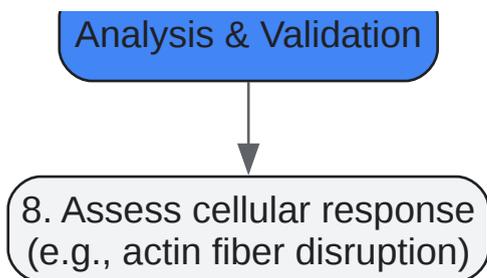
Verosudil is a potent Rho-associated coiled-coil containing protein kinase (ROCK) inhibitor. The table below outlines its core biochemical and cellular activities as reported in preclinical studies [3] [1].

Parameter	Value / Observation
ROCK1 Ki	2 nM [1]
ROCK2 Ki	2 nM [1]
Selectivity (Ki)	PKA (69 nM); MRCKA (28 nM); PKCT (9322 nM); CAM2A (5855 nM) [1]
Cellular IC ₅₀	Disruption of actin stress fibers in porcine TM cells: 924 nM [1]
Cellular IC ₅₀	Disruption of focal adhesions in human TM cells: 818 nM [1]
Primary Mechanism	Inhibition of ROCK leads to relaxation of trabecular meshwork, increasing outflow facility [4].
In Vivo Efficacy	Significant IOP reduction in Dutch Belted rabbits and Formosan Rock monkeys [1].

Proposed Experimental Workflow

The diagram below outlines a general experimental workflow for preparing and using Verosudil in cell-based assays, based on standard laboratory practices for similar compounds.





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Application Notes for Researchers

- **Stock Solution Preparation:** To prepare a 10 mM stock solution, dissolve **3.27 mg** of Verosudil powder in **1 mL of anhydrous DMSO** [1]. Gently warm the mixture to 60°C and use brief sonication to aid dissolution if necessary.
- **Working Solution Dilution:** Dilute the stock solution into your pre-warmed cell culture medium to achieve the desired final concentration (e.g., 0.001-100 µM for dose-response studies) [1]. Note that the final concentration of DMSO in cell culture should typically be kept below 0.1% to minimize solvent toxicity.
- **Critical Considerations:**
 - **Sterility:** While Verosudil stock in DMSO is self-sterilizing, perform all dilutions under aseptic conditions using sterile buffers or media.
 - **Stability:** The provided storage times are estimates. The stability of your specific stock and working solutions should be validated experimentally.
 - **Positive Controls:** Consider including a known ROCK inhibitor like Y-27632 as a positive control in your assays to validate the experimental system [5] [6].

Limitations and Future Directions

The lack of a standardized, peer-reviewed reconstitution protocol for Verosudil is a significant gap. Future work should focus on:

- **Stability Profiling:** Systematically assessing the solution stability of Verosudil under various pH, temperature, and buffer conditions.
- **Formulation Optimization:** Developing lyophilized formulations with compatible bulking agents and reconstitution buffers to enhance shelf-life and ease of use. The principles outlined in general protein reconstitution studies can serve as a guide here [7].

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